

An In-depth Technical Guide to 3-Aminobenzylamine: Structure, Properties, and Applications

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Compound of Interest		
Compound Name:	3-Aminobenzylamine	
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This document provides a comprehensive technical overview of **3-Aminobenzylamine** (CAS: 4403-70-7), a key bifunctional molecule utilized in various chemical syntheses. It details the compound's structure, functional groups, physicochemical properties, experimental protocols, and applications, with a focus on its role as a pharmaceutical and chemical intermediate.

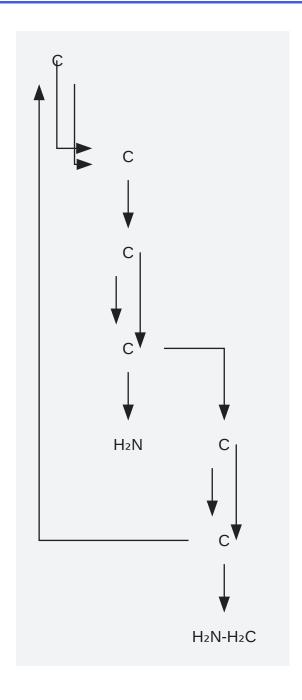
Chemical Structure and Functional Groups

3-Aminobenzylamine, also known as m-Aminobenzylamine or 3-(aminomethyl)aniline, possesses a molecular formula of $C_7H_{10}N_2$.[1][2] Its structure consists of a benzene ring substituted with two key functional groups at the meta-position (positions 1 and 3).

- Primary Aromatic Amine (-NH₂): An amino group directly attached to the benzene ring. This
 group influences the aromatic system's reactivity and serves as a key site for chemical
 modification.
- Primary Aliphatic Amine (-CH₂NH₂): An aminomethyl group, where a primary amine is attached to a methyl group, which is in turn bonded to the benzene ring. This group provides a flexible and reactive site distinct from the aromatic amine.

The presence of these two distinct amine groups makes **3-Aminobenzylamine** a valuable building block in organic synthesis.[3][4]





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Caption: Chemical structure of **3-Aminobenzylamine**.

Physicochemical Properties

3-Aminobenzylamine is typically a pale brown, low-melting solid or a colorless to pale yellow liquid at room temperature.[3][5] Its key quantitative properties are summarized below for easy reference.



Property	Value	Source(s)
Molecular Weight	122.17 g/mol	[1][2][6]
CAS Number	4403-70-7	[1][2][6]
Melting Point	41-45 °C	[1]
Boiling Point	134 °C at 4 mmHg	[1]
Density (Predicted)	1.093 ± 0.06 g/cm ³	[1]
pKa (Predicted)	9.22 ± 0.10	[1][7]
Flash Point	>110 °C	[1][7]
Solubility	Soluble in Methanol	[1][7]
Appearance	Pale brown low-melting solid	[3][5]

Experimental Protocols

3-Aminobenzylamine can be synthesized through the reduction of m-nitro compounds. A common method involves the catalytic hydrogenation of m-nitrobenzaldehyde oxime.[1]

Protocol:

- Reaction Setup: To a sealed glass vessel, add 16.6 g (0.1 mol) of m-nitrobenzaldehyde oxime, 9.5 g (0.05 mol) of p-toluenesulfonic acid, 0.5 g of 5% Platinum on Carbon (Pt-C) catalyst, and 75 mL of dioxane.[1]
- Hydrogenation: Fill the vessel with hydrogen gas and stir the mixture vigorously.
- Reaction Conditions: Maintain the reaction temperature between 30°C and 40°C for 8 hours.
 [1]
- Work-up: Upon completion, filter the mixture to remove the Pt-C catalyst.
- Neutralization: Add 35 g (0.3 mol) of 35% aqueous sodium hydroxide to the filtrate.[1]



• Extraction & Purification: After stirring, allow the mixture to separate into layers. Discard the lower aqueous layer. The upper organic layer is then distilled to yield purified maminobenzylamine.[1]

Other synthetic routes include the reduction of m-nitrobenzylamine using a Raney nickel catalyst or the reduction of m-nitrobenzonitrile with lithium aluminum hydride.[8][9]



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Caption: General workflow for the synthesis of **3-Aminobenzylamine**.

The purity and identity of **3-Aminobenzylamine** can be assessed using high-performance liquid chromatography (HPLC).

Protocol:

- Column: Newcrom R1 reverse-phase (RP) HPLC column.[10]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[10] For applications compatible with mass spectrometry (MS), phosphoric acid should be substituted with formic acid.[10]
- Application: This method is suitable for purity analysis, isolation of impurities through preparative separation, and pharmacokinetic studies.[10]

Applications in Research and Development

3-Aminobenzylamine serves as a versatile intermediate in several industrial and research applications:



- Pharmaceutical Intermediate: It is a building block in the synthesis of more complex
 molecules, including potential anticancer agents and tyrosine kinase inhibitors.[1][11] Its
 bifunctional nature allows for the construction of linkers in drug design.
- Polymer Chemistry: It is used as a curing agent for epoxy resins and in the polymerization of olefin compounds for materials such as insulated cables.[1][12]
- Organic Dyes: The compound is an important intermediate in the manufacturing of various organic dyes.[1]

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